

Safe Disposal of Suberic Acid-d4: A Comprehensive Guide

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Compound of Interest

Compound Name: Suberic acid-d4

Cat. No.: B579609

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **Suberic acid-d4**, a deuterated form of suberic acid. Adherence to these protocols is critical for minimizing risks and complying with regulatory standards.

Immediate Safety and Spill Response

In the event of a spill, immediate and appropriate action is necessary to mitigate any potential hazards. Suberic acid is classified as a hazardous substance that can cause skin, eye, and respiratory irritation^{[1][2][3]}.

Personal Protective Equipment (PPE): Before handling **Suberic acid-d4** or cleaning up a spill, ensure you are wearing the appropriate PPE:

- Safety goggles or a face shield
- Chemical-resistant gloves
- A lab coat or apron

Spill Containment and Cleanup:

- **Minor Spills:** For small spills, immediately clean the area. Avoid breathing in dust and prevent contact with skin and eyes^[1]. Use an inert absorbent material to collect the spilled solid.

- **Major Spills:** In the case of a larger spill, it is crucial to alert personnel in the vicinity and contact your institution's Environmental Health and Safety (EHS) department or emergency responders[1].
- **Collection:** Carefully sweep up the spilled material and place it into a suitable, sealed, and properly labeled container for hazardous waste[4].
- **Decontamination:** After the bulk of the spill has been removed, decontaminate the area. All cleaning materials should also be disposed of as hazardous waste.

Step-by-Step Disposal Protocol

The primary and mandatory method for the disposal of **Suberic acid-d4** is through a licensed professional waste disposal service[4]. Due to its deuterated nature, on-site neutralization is not recommended without explicit approval from your institution's EHS department[4].

- **Waste Segregation:** Do not mix **Suberic acid-d4** waste with other waste streams, especially bases or incompatible solvents, to prevent chemical reactions[4].
- **Containerization:** Collect and store **Suberic acid-d4** waste in a compatible, leak-proof container with a secure lid[4][5]. The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Suberic acid-d4**".
- **Storage:** Store the waste container in a designated and well-ventilated satellite accumulation area within the laboratory. It is best practice to use secondary containment to prevent leaks or spills[4].
- **Professional Disposal:** Arrange for pickup and disposal by a certified hazardous waste management company. All waste disposal must be conducted in accordance with local, state, and federal regulations[1].

Quantitative Data for Suberic Acid

The following table summarizes key quantitative data for suberic acid, the non-deuterated form. This information is useful for understanding its physical properties.

Property	Value
Melting Point	141 - 144 °C / 285.8 - 291.2 °F[6]
Boiling Point	230 °C / 446 °F at 15 mmHg[3]
Flash Point	203 °C / 397.4 °F[6]
Molecular Formula	C8H14O4
Molecular Weight	174.19 g/mol [3]

Disposal Workflow

The following diagram illustrates the recommended workflow for the proper disposal of **Suberic acid-d4**.



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Caption: **Suberic acid-d4** disposal workflow.

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